

Spectral data for tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate

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Compound of Interest

	<i>Tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate</i>
Compound Name:	<i>Tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate</i>
Cat. No.:	B1291368

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Technical Guide: tert-Butyl 4-(cyanomethyl)piperazine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate is a bifunctional organic molecule containing a piperazine ring core. One nitrogen atom of the piperazine is protected by a tert-butoxycarbonyl (Boc) group, a common protecting group in organic synthesis, rendering it less reactive. The other nitrogen atom is substituted with a cyanomethyl group, which can serve as a reactive handle for further chemical modifications. This structural arrangement makes it a valuable building block in medicinal chemistry and drug discovery, particularly in the synthesis of more complex molecules and as a linker in methodologies like Proteolysis Targeting Chimeras (PROTACs).^[1]

Chemical Properties and Data

A summary of the key chemical properties for **tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate** is provided below.

Property	Value	Reference
CAS Number	77290-31-4	[1] [2]
Molecular Formula	C ₁₁ H ₁₉ N ₃ O ₂	[1] [2]
Molecular Weight	225.29 g/mol	[1] [2]
IUPAC Name	tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate	[2]
Canonical SMILES	CC(C)(C)OC(=O)N1CCN(CC1)CC#N	[2]
InChI Key	OJUKCGDZZNLDPC-UHFFFAOYSA-N	[2]

Spectral Data

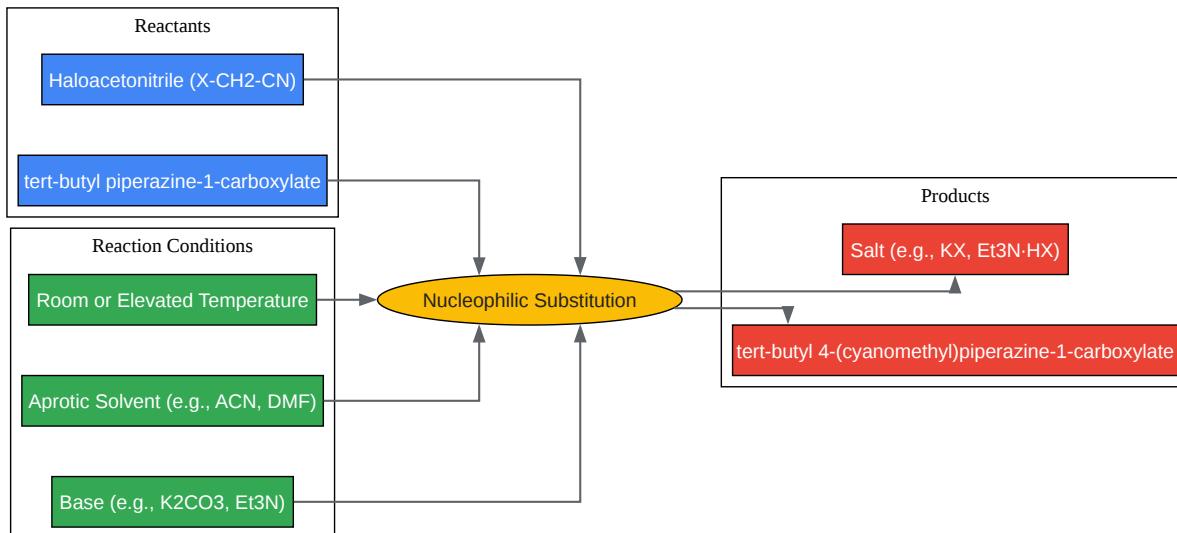
Detailed experimental spectral data (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) for **tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate** is not readily available in the public domain or scientific literature based on extensive searches. Researchers interested in this compound are advised to acquire it from a commercial supplier and perform their own analytical characterization.

Experimental Protocols

A detailed, experimentally validated synthesis protocol for **tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate** is not explicitly described in the searched scientific literature. However, a general synthetic approach can be inferred from standard organic chemistry principles.

General Synthesis Workflow

The synthesis would logically proceed via the nucleophilic substitution of a haloacetonitrile (e.g., bromoacetonitrile or chloroacetonitrile) by N-Boc-piperazine.



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A generalized workflow for the synthesis of the target compound.

Note: This is a theoretical pathway. The actual reaction conditions, including the choice of base, solvent, temperature, and reaction time, would require experimental optimization. Purification would likely involve aqueous work-up followed by column chromatography.

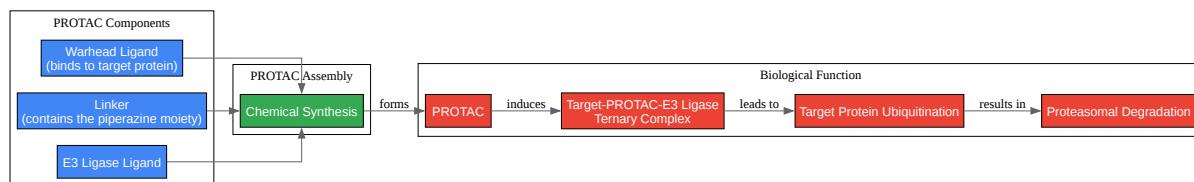
Applications in Drug Discovery

The bifunctional nature of **tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate** makes it a versatile intermediate in the synthesis of pharmaceutical compounds. The Boc-protected nitrogen allows for selective reactions at the other nitrogen, while the cyanomethyl group can be further elaborated. This compound is listed by suppliers as a PROTAC (Proteolysis

Targeting Chimera) linker, indicating its utility in the development of this emerging class of therapeutics designed to induce targeted protein degradation.[\[1\]](#)

Signaling Pathways and Logical Relationships

As a synthetic building block, **tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate** does not have an intrinsic signaling pathway. Its role is to be incorporated into larger molecules that are designed to interact with specific biological pathways. The logical relationship in its use, particularly in the context of PROTACs, is illustrated below.



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Logical flow of PROTAC assembly and function, a key application area.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Buy Tert-butyl 4-(cyanomethyl)piperazine-1-carboxylate | 77290-31-4 [smolecule.com]

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